

comparative study gold(III) bromide other Lewis acids

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Gold tribromide

CAS No.: 10294-28-7

Cat. No.: S570179

[Get Quote](#)

What is Gold(III) Bromide?

Gold(III) bromide is an inorganic salt, typically appearing as a dark-red to black crystalline solid [1] [2]. Its key characteristic is that it primarily exists as a **dimer** with the formula **Au₂Br₆** [1] [2]. In this structure, two gold atoms are bridged by two bromine atoms, and each gold center exhibits square planar coordination geometry [2].

A key reason for this dimeric structure is its behavior as a **Lewis acid**, which is a chemical species that can accept a pair of electrons [1]. The gold atom in AuBr₃ is electron-deficient and can accept electron pairs from Lewis bases (electron donors) to form more stable adducts [1] [3].

Comparative Analysis with Other Lewis Acids

The following table compares gold(III) bromide with other commonly used Lewis acid catalysts based on information available in the search results. Please note that a direct, quantitative comparison of strength across all metrics is not available.

Lewis Acid	Typical Structure/Form	Key Characteristics & Role in Catalysis	Example Applications
------------	------------------------	---	----------------------

| **Gold(III) Bromide (AuBr₃)** | Dimeric (Au₂Br₆) [1] [2] | - **Intermediate Strength:** Acts as a Lewis acid to activate substrates, particularly in organic synthesis [1].

- **Stability:** Less stable than its chloride and fluoride counterparts [2]. | - Diels-Alder reactions [2].
- Nucleophilic substitution of propargylic alcohols [2]. | | **Boron Trifluoride (BF₃)** | Monomeric or as adducts (e.g., BF₃·Et₂O) [3] | - **Strong, "Hard" Acid:** Commonly used and highly reactive [3].
- **Activates Carbonyls:** Lowers the energy of LUMO to make carbonyls more electrophilic [4]. | - Friedel-Crafts alkylation and acylation [4] [3].
- Diels-Alder reactions [4]. | | **Aluminum Chloride (AlCl₃)** | Dimeric or polymeric aggregates [3] | - **Strong, "Hard" Acid:** A classic, powerful Lewis acid.
- **Carbocation Generation:** Promotes heterolytic cleavage of C-Cl bonds to generate reactive carbocations [3]. | - Friedel-Crafts reactions (essential catalyst) [4] [3]. | | **Transition Metal Halides (e.g., TiCl₄, ZnCl₂)** | Monomeric or complex structures | - **Versatile Catalysts:** Widely used across organic synthesis [4].
- **Carbonyl Activation:** Effective in activating carbonyl compounds for reactions like Diels-Alder and aldol reactions [4]. | - Diels-Alder reactions [4].
- Mukaiyama aldol reaction [4]. | | **Silver Salts (e.g., AgBF₄)** | Ionic (Ag⁺ cations) | - **"Soft" Acid & Halogen Acceptor:** Acts as a Lewis acid to bind halides, making them better leaving groups [5]. | - Facilitating SN1 reactions by precipitating insoluble silver halides [5]. |

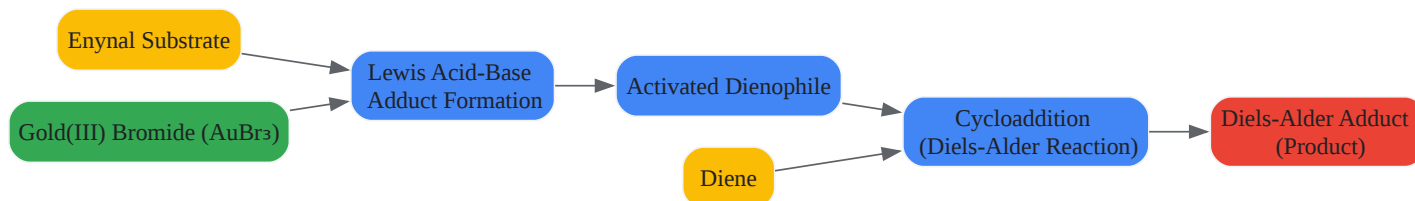
Key Experimental Protocols

The search results provide examples of specific reactions catalyzed by gold(III) bromide. Here are the detailed experimental methodologies as cited in the literature.

Catalyzing the Diels-Alder Reaction

This protocol is used to form complex carbon-carbon bonds in a single step with stereochemical control [2].

- **Reaction Principle:** The Lewis acid (AuBr₃) forms an adduct with an "enynal" unit (a molecule containing both an alkyne and an aldehyde). This activation makes the dienophile more reactive, accelerating the cycloaddition with a diene [2].
- **Workflow Diagram:**



Click to download full resolution via product page

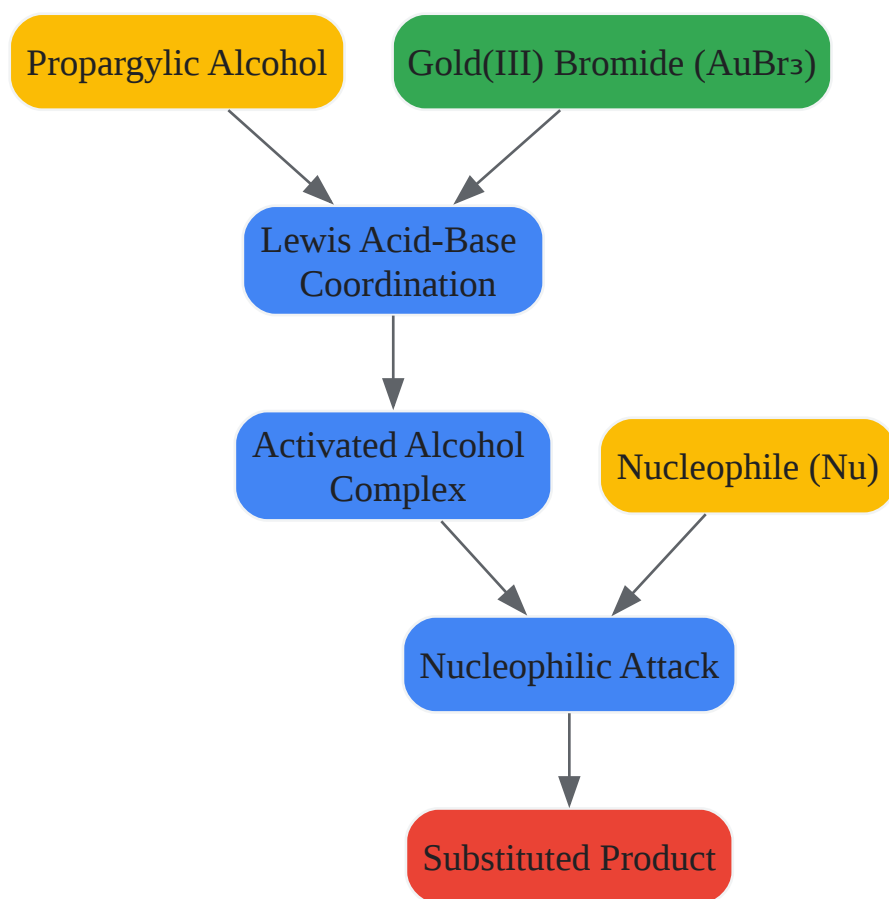
- **Experimental Procedure:**

- **Setup:** The reaction is typically performed under an inert atmosphere (e.g., nitrogen or argon) using anhydrous solvents.
- **Activation:** The enynal substrate is dissolved in a suitable solvent and treated with a catalytic amount of gold(III) bromide. The mixture is often stirred to allow the Lewis acid-base complex to form.
- **Reaction:** The diene is added to the reaction mixture.
- **Completion:** The reaction proceeds, facilitated by the catalyst, and is monitored until completion (e.g., by TLC).
- **Work-up:** The reaction is quenched, and the product is isolated through standard techniques like extraction and purification by chromatography [2].

Nucleophilic Substitution of Propargylic Alcohols

This reaction uses AuBr₃ to activate alcohols for substitution, which are otherwise poor leaving groups [2] [5].

- **Reaction Principle:** The gold complex serves as an alcohol-activating agent. It coordinates with the oxygen atom of the propargylic alcohol, making the carbon center more electrophilic and facilitating nucleophilic attack and substitution [2].
- **Workflow Diagram:**



[Click to download full resolution via product page](#)

- **Experimental Procedure:**

- **Setup:** Conduct the reaction under an inert atmosphere.
- **Activation:** The propargylic alcohol is dissolved in an anhydrous solvent and combined with a catalytic amount of gold(III) bromide.
- **Reaction:** The nucleophile (e.g., a carbon-based nucleophile or heteroatom nucleophile) is introduced to the mixture.
- **Completion:** The reaction is stirred and monitored for the consumption of the starting material.
- **Work-up:** The catalyst is quenched, and the desired substituted product is isolated and purified [2].

Conclusion and Research Context

In summary, gold(III) bromide is a valid Lewis acid catalyst with demonstrated utility in specific reactions like Diels-Alder cycloadditions and activation of propargylic alcohols [2]. Its dimeric structure is a key feature that influences its reactivity [1] [2].

For researchers, the choice of Lewis acid is highly reaction-dependent. While classic acids like BF_3 and AlCl_3 are workhorses for reactions like Friedel-Crafts alkylation [4] [3], gold(III) bromide offers a pathway for more specialized transformations. The experimental protocols provided can serve as a starting point for its application in the laboratory.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Gold (III) bromide Formula [softschools.com]
2. Gold(III) bromide - Wikipedia [en.m.wikipedia.org]
3. and bases - Wikipedia Lewis acids [en.wikipedia.org]
4. - Wikipedia Lewis acid catalysis [en.wikipedia.org]
5. Leaving Group Ability Is Increased By Acid – Master Organic Chemistry [masterorganicchemistry.com]

To cite this document: Smolecule. [comparative study gold(III) bromide other Lewis acids]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b570179#comparative-study-gold-iii-bromide-other-lewis-acids>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com